

Pachypodol cytotoxicity comparison cancer cell lines

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Compound Focus: Pachypodol

CAS No.: 33708-72-4

Cat. No.: S538507

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Cytotoxicity Data from a Related Source

While specific data for the pure compound **pachypodol** is scarce, a study evaluated a methanol extract from the roots of *Pachypodanthium staudtii*, a plant from the Annonaceae family [1].

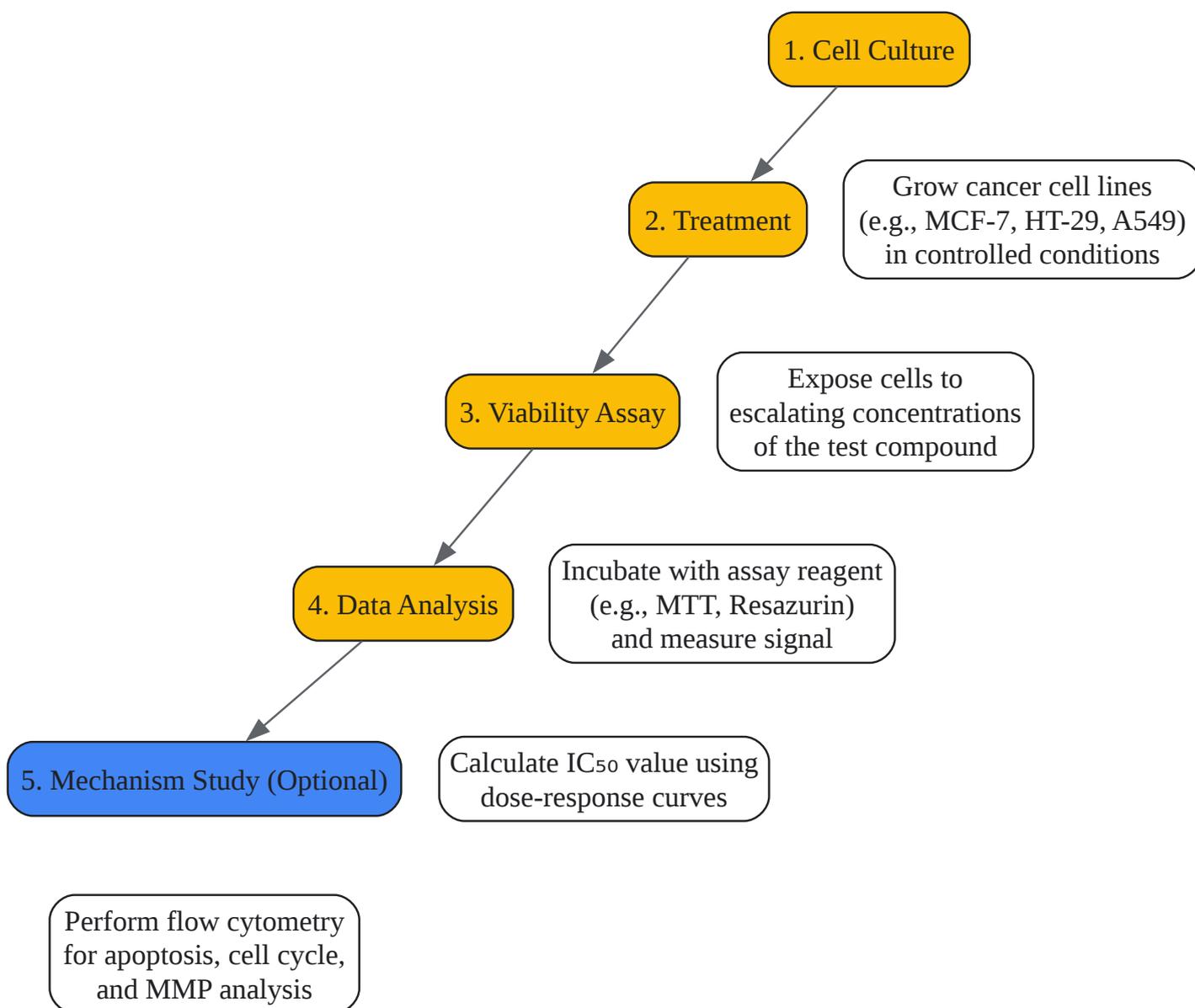
The table below summarizes the cytotoxic activity of this extract against a panel of cancer cell lines [1]:

Cancer Cell Line	Cancer Type	IC ₅₀ Value (µg/mL)
CCRF-CEM	Leukemia	< 20
CEM/ADR5000	Multidrug-Resistant Leukemia	10.13
HCT116 (p53 ^{-/-})	Resistant Colon Carcinoma	72.01
MDA-MB-231-BCRP	Breast Carcinoma	21.51
U87MG.ΔEGFR	Glioblastoma	30.67
A2780	Ovarian Carcinoma	32.21

This data suggests that the *Pachypodanthium staudtii* extract, which contains a mixture of compounds, possesses cytotoxic properties. The variation in IC₅₀ values indicates its activity is cell line-dependent. Further research is needed to isolate **pachypodol** from this extract and test it individually.

Standard Experimental Protocols for Cytotoxicity Assessment

The methodology for determining cytotoxicity is well-standardized. The following workflow outlines the key steps, and the details of common assays are provided thereafter [2] [1] [3].



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Key Experimental Details:

- **Cell Viability Assays:** These are the primary methods for determining IC₅₀ values.
 - **MTT Assay:** Measures the reduction of yellow MTT to purple formazan crystals by metabolically active cells [4] [3].
 - **Resazurin Reduction Assay:** Uses the dye resazurin, which is reduced to fluorescent resorufin in viable cells [1].

- **Alamar Blue Test:** Functions on a similar reducing-power principle as resazurin to measure proliferation [5] [6].
- **Mechanistic Studies:** After establishing cytotoxicity, further experiments are conducted to understand the mechanism of action [2] [1].
 - **Apoptosis Analysis:** Uses Annexin V/propidium iodide staining via flow cytometry to distinguish between early/late apoptotic and necrotic cells [5].
 - **Cell Cycle Analysis:** Measures DNA content with propidium iodide to determine if the compound arrests the cell cycle at a specific phase (e.g., G2/M) [3].
 - **Mitochondrial Membrane Potential (MMP):** Uses fluorescent dyes like JC-1 to detect MMP loss, an early indicator of apoptosis [1].

A Path Forward for Your Research

Given the limited data on **pachypodol** specifically, you may find the following suggestions helpful:

- **Explore Broader Phytochemistry:** The cytotoxicity of *Pachypodanthium staudtii* suggests that this genus is a promising source of bioactive compounds. A focused literature search on this plant may yield relevant information.
- **Investigate Structural Relatives:** Consider looking into compounds with similar chemical structures, which might have more extensively documented activity profiles.
- **Consult Specialized Databases:** Search in natural product and phytochemical repositories, which sometimes contain biological screening data not immediately available in general scientific literature.

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